

Expression and Localization of IBA57 Protein in Human Cells: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SA 57

Cat. No.: B560306

[Get Quote](#)

Introduction:

IBA57 (Iron-Sulfur Cluster Assembly Factor IBA57) is a crucial mitochondrial protein involved in the biogenesis of iron-sulfur (Fe-S) clusters, essential cofactors for a wide range of cellular processes.[1][2][3][4][5] This technical guide provides a comprehensive overview of the expression and subcellular localization of IBA57 in human cells, intended for researchers, scientists, and professionals in drug development.

Expression of IBA57 in Human Tissues and Cells

The IBA57 protein exhibits a broad but low level of tissue specificity, indicating its fundamental role in cellular metabolism across various cell types.[6] Expression has been detected in a multitude of tissues and cancer cell lines.

Quantitative Expression Data

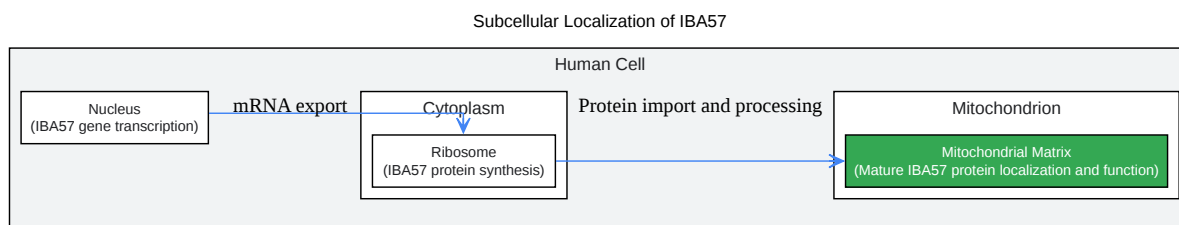
The following table summarizes the expression profile of the IBA57 gene and protein across different human tissues based on data from The Human Protein Atlas and the Genotype-Tissue Expression (GTEx) project.

Tissue	RNA Expression (TPM)	Protein Expression (Immunohistochemistry)	Cell Type Specificity
Testis	High	Medium	Enriched in early and late spermatids.[7]
Brain	Medium	Low	Detected in various brain regions.
Heart	Medium	Low	Detected in cardiomyocytes.
Skeletal Muscle	Medium	Low	Detected in myocytes. [8][9]
Liver	Medium	Low	Detected in hepatocytes.
Kidney	Medium	Low	Detected in renal cells.
Lung	Medium	Low	Detected in pneumocytes.
Lymphoid Tissue	Low	Medium	Cytoplasmic and membranous expression.[6]
Fibroblasts	Low	Low	Detected in cultured skin fibroblasts.[8][9]
HeLa Cells	Low	Low	Commonly used cell line for IBA57 studies. [8][10]

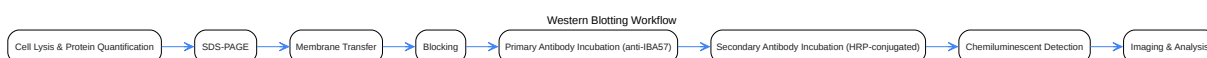
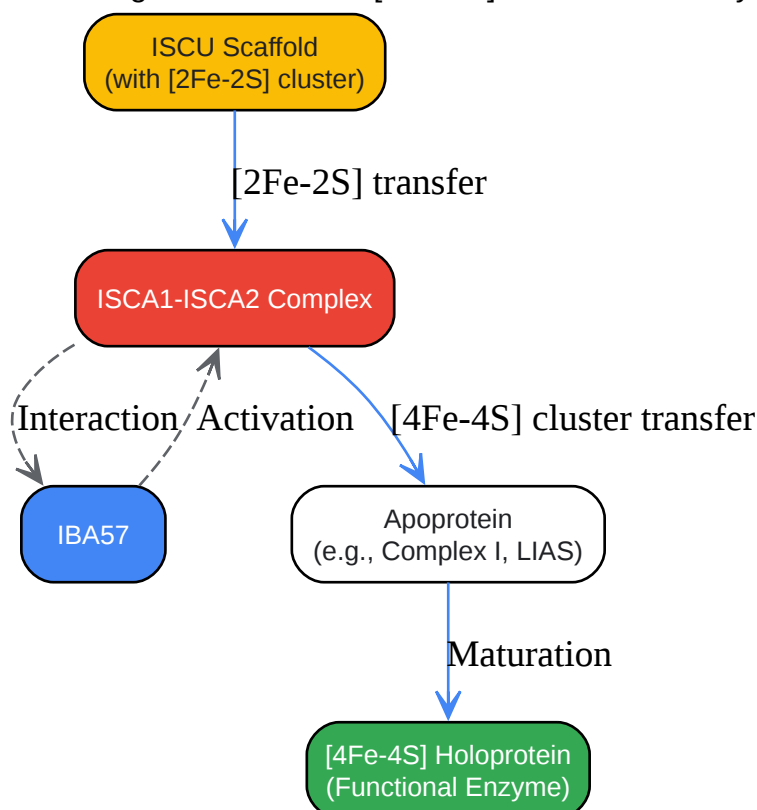
TPM: Transcripts Per Million. Data is aggregated and simplified for clarity.

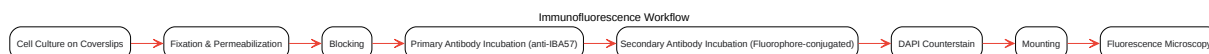
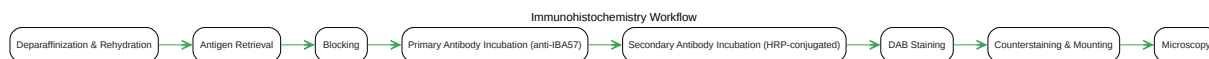
Subcellular Localization of IBA57

IBA57 is a nuclear-encoded protein that is imported into the mitochondria.[2][4][11] Its function is intrinsically tied to the mitochondrial iron-sulfur cluster (ISC) assembly machinery. The protein contains an N-terminal mitochondrial targeting sequence which is cleaved upon import into the mitochondrial matrix.



Late-Stage Mitochondrial [4Fe-4S] Cluster Assembly





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The iron–sulfur cluster assembly (ISC) protein Iba57 executes a tetrahydrofolate-independent function in mitochondrial [4Fe–4S] protein maturation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. genecards.org [genecards.org]
- 3. The iron-sulfur cluster assembly (ISC) protein Iba57 executes a tetrahydrofolate-independent function in mitochondrial [4Fe-4S] protein maturation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. uniprot.org [uniprot.org]
- 5. uniprot.org [uniprot.org]
- 6. Expression of IBA57 in cancer - Summary - The Human Protein Atlas [proteinatlas.org]
- 7. Tissue Cell Type - IBA57 - The Human Protein Atlas [v22.proteinatlas.org]
- 8. academic.oup.com [academic.oup.com]
- 9. researchgate.net [researchgate.net]
- 10. The human mitochondrial ISCA1, ISCA2, and IBA57 proteins are required for [4Fe-4S] protein maturation - PMC [pmc.ncbi.nlm.nih.gov]

- 11. IBA57 iron-sulfur cluster assembly factor IBA57 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Expression and Localization of IBA57 Protein in Human Cells: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560306#expression-and-localization-of-iba57-protein-in-human-cells]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com